

Personal protective equipment for handling Benzoyl cyanide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Benzoyl cyanide

Cat. No.: B1222142

[Get Quote](#)

Essential Safety and Handling Guide for Benzoyl Cyanide

This guide provides crucial safety protocols and logistical information for the handling and disposal of **benzoyl cyanide** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe operational procedures.

Benzoyl cyanide is a hazardous chemical that is fatal if swallowed and toxic if it comes into contact with the skin or is inhaled. It also causes serious skin and eye irritation and is very toxic to aquatic life. Adherence to the following procedures is critical for personnel safety and environmental protection.

Quantitative Data Summary

The following table summarizes key quantitative data for **benzoyl cyanide**, compiled for easy reference and risk assessment.

Property	Value	Reference
Appearance	Yellow solid or colorless crystalline	[1][2]
Molecular Formula	C ₈ H ₅ NO	[1]
Molecular Weight	131.13 g/mol	[1]
Melting Point	29-32 °C	[1][2]
Boiling Point	206 °C at 760 mmHg	[1][2]
Flash Point	84 °C	[1][2]
Acute Toxicity (Oral)	LD50 Rat: 37.6 mg/kg	[2]
Hazards	Fatal if swallowed, Toxic in contact with skin or if inhaled, Causes skin and eye irritation.	

Detailed Protocol for Handling Benzoyl Cyanide

This protocol outlines the step-by-step process for safely using **benzoyl cyanide** in the laboratory, from preparation to waste disposal.

1. Engineering Controls and Preparation:

- Ventilation: All work with **benzoyl cyanide** must be conducted in a properly functioning chemical fume hood.[1] Facilities should be equipped with an eyewash station and a safety shower.[1]
- Personnel Training: Ensure all personnel handling the substance are trained on its hazards and on the proper handling and emergency procedures.
- Restricted Access: The area where **benzoyl cyanide** is handled and stored should be locked and accessible only to authorized personnel.[2][3]

2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles that conform to EU standard EN166 or NIOSH standards in the US.[1][3] A face shield should be used in addition to goggles where there is a splash hazard.
- Skin Protection:
 - Gloves: Wear chemically impervious gloves (e.g., Neoprene).[4] Gloves must be inspected before use, and proper removal techniques should be followed to avoid skin contact.[2]
 - Clothing: Wear a lab coat, and consider fire/flammable resistant and impervious clothing for added protection.[3] All protective clothing should be removed before leaving the work area.
- Respiratory Protection: If there is a risk of exceeding exposure limits or if dust is generated, a full-face respirator or a self-contained breathing apparatus (SCBA) must be used.[3]

3. Handling Procedures:

- General Handling: Avoid all contact with skin, eyes, and clothing.[2] Do not breathe dust or vapors.[2] Wash hands thoroughly after handling, even if gloves were worn.[1]
- Dispensing: Minimize the generation of dust when handling the solid.[1] Use non-sparking tools to prevent ignition.[1]
- Prohibitions: Do not eat, drink, or smoke in the laboratory where **benzoyl cyanide** is being used.[3]

4. Storage:

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated area.[1][2]
- Conditions to Avoid: Store away from moisture, heat, sparks, and open flames.[1] It is incompatible with strong oxidizing agents, strong reducing agents, strong acids, and strong bases.[1]

5. First Aid Measures:

- If Inhaled: Immediately move the person to fresh air. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[1]
- In Case of Skin Contact: Immediately remove all contaminated clothing and shoes.[1] Flush the skin with plenty of water for at least 15 minutes.[1] Seek immediate medical attention.
- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[1] Seek immediate medical attention.
- If Swallowed: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and give 2-4 cupfuls of water or milk.[1] Never give anything by mouth to an unconscious person.[1] Seek immediate medical attention.

6. Disposal Plan:

- Waste Classification: **Benzoyl cyanide** is considered hazardous waste.[5]
- Procedure: All waste containing **benzoyl cyanide** must be collected in a suitable, sealed container that is clearly labeled.[2] Disposal must be entrusted to a licensed waste disposal company, following all local and national regulations. Do not dispose of it down the drain.[2]
- Contaminated Materials: Empty containers and any materials used for cleanup (e.g., gloves, absorbent pads) are also considered hazardous waste and must be disposed of accordingly.[1]

Emergency Workflow: Benzoyl Cyanide Spill

The following diagram outlines the procedural steps to be taken in the event of a **benzoyl cyanide** spill.



[Click to download full resolution via product page](#)

Caption: Workflow for managing a **benzoyl cyanide** spill.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. Benzoyl cyanide - Safety Data Sheet [chemicalbook.com]
- 3. echemi.com [echemi.com]
- 4. nj.gov [nj.gov]
- 5. fishersci.de [fishersci.de]
- To cite this document: BenchChem. [Personal protective equipment for handling Benzoyl cyanide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1222142#personal-protective-equipment-for-handling-benzoyl-cyanide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com